

Personal protective equipment for handling AR-M 1000390

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Compound of Interest

Compound Name: AR-M 1000390

Cat. No.: B1243119

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Essential Safety and Handling Guide for AR-M 1000390

This guide provides crucial safety and logistical information for the handling and disposal of **AR-M 1000390**, a δ -selective opioid receptor agonist. Adherence to these procedures is vital for ensuring the safety of laboratory personnel and the integrity of research.

Personal Protective Equipment (PPE)

When handling **AR-M 1000390**, it is imperative to use appropriate personal protective equipment to prevent exposure. The recommended PPE includes:

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses or Goggles	Must be worn to prevent contact with eyes.
Face Shield	Recommended when there is a risk of splashing.	
Hand Protection	Protective Gloves	Impervious gloves such as nitrile, neoprene, or PVC.
Body Protection	Protective Clothing	Laboratory coat or other protective clothing to prevent skin contact.
Respiratory Protection	NIOSH-approved Respirator	Required if ventilation is inadequate or if occupational exposure limits are exceeded.

Operational Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of **AR-M 1000390** and ensuring a safe laboratory environment.

Handling:

- Avoid inhalation of dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Prevent contact with skin and eyes.[\[1\]](#)
- Use only in well-ventilated areas or outdoors.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Keep the container tightly sealed.

- Store in a cool, well-ventilated area.
- Protect from direct sunlight and sources of ignition.[1]
- Recommended storage temperature is 4°C for the pure form.[1]
- For stock solutions, store at -80°C for up to one year or at 4°C for over a week for frequent use.[2] To avoid repeated freeze-thaw cycles, it is recommended to aliquot the solution.[2]

Spill and Disposal Procedures

In the event of a spill or for routine disposal, the following procedures should be followed to minimize environmental contamination and personnel exposure.

Spill Response:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear full personal protective equipment.[1]
- Absorb the spill with an inert material.
- Collect the absorbed material and place it in a sealed container for disposal.
- Clean the spill area thoroughly.

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains or waterways.

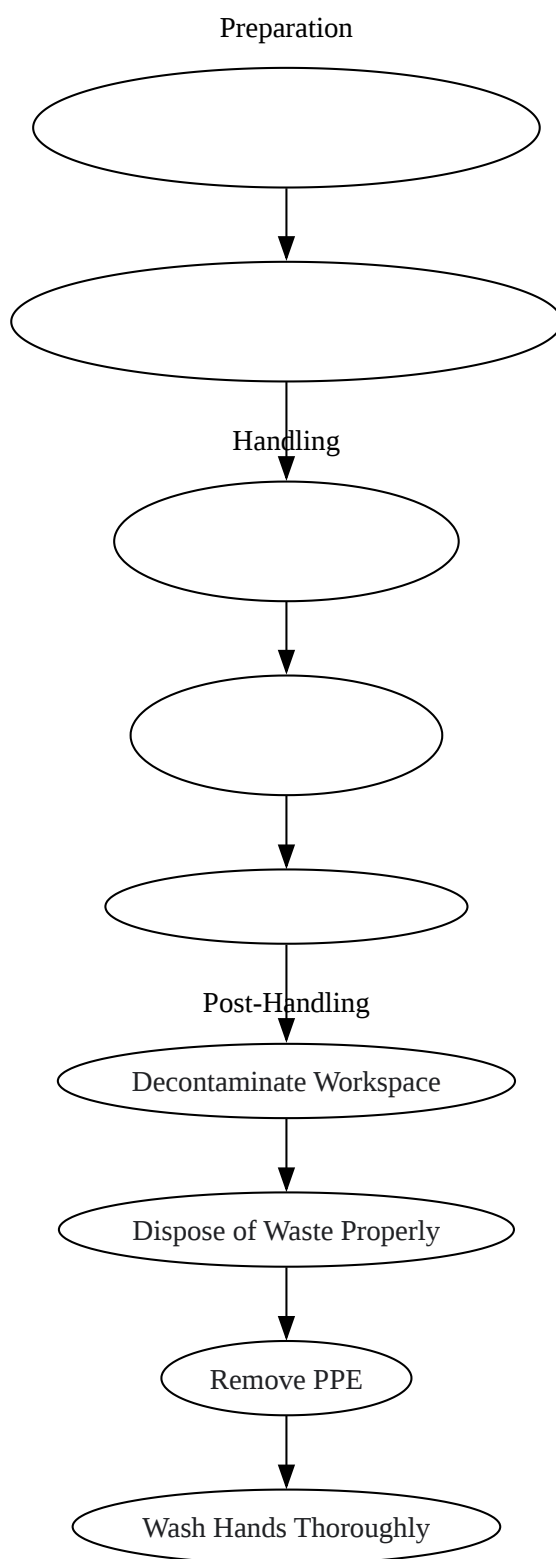
Emergency First Aid Measures

Immediate and appropriate first aid is crucial in the event of accidental exposure to **AR-M 1000390**. [1]

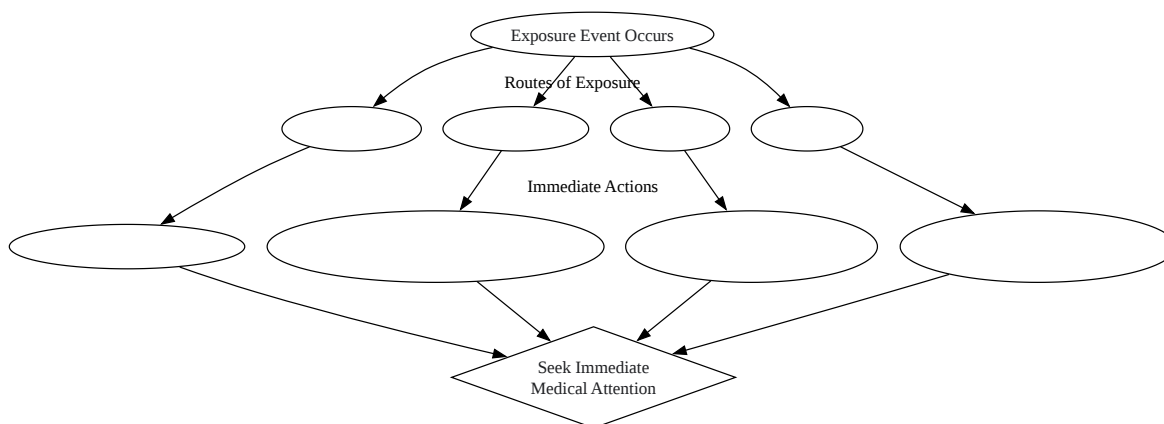
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing. Remove contact lenses if present. Seek immediate medical attention. [1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention. [1]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. Seek immediate medical attention. [1]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention. [1]

Experimental Protocols

Detailed methodologies for key experiments involving **AR-M 1000390** can be found in the cited literature. For instance, studies on its effects on CFA-induced hyperalgesia in rats involved specific dosing and treatment schedules.



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